

Application Notes and Protocols for CGP-74514

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CGP-74514

Cat. No.: B1663164

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

CGP-74514 is a potent and selective inhibitor of Cyclin-Dependent Kinase 1 (CDK1), a key regulator of the cell cycle.[1][2] It is a valuable tool for studying cell cycle progression, particularly the G2/M phase, and has shown potential in cancer research due to its ability to induce apoptosis. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the dissolution and preparation of **CGP-74514** stock solutions for use in biological research.

Physicochemical Properties and Solubility

CGP-74514 is commonly available as a dihydrochloride salt (**CGP-74514** dihydrochloride). The molecular weight and solubility of this form are crucial for accurate stock solution preparation.

Table 1: Physicochemical and Solubility Data for **CGP-74514** dihydrochloride

Property	Value	Reference(s)
Chemical Name	rel-N2-[(1R,2S)-2-Aminocyclohexyl]-N6-(3-chlorophenyl)-9-ethyl-9H-purine-2,6-diamine dihydrochloride	[1]
Molecular Weight	458.82 g/mol	[1][2]
Appearance	Crystalline solid	
Purity	≥98% (HPLC)	[1]
Solubility in DMSO	Up to 100 mM (45.88 mg/mL)	[1][2]
Solubility in Water	Up to 50 mM (22.94 mg/mL)	[1][2]
Solubility in Ethanol	Not readily available	

Note: The molecular weight of the free base is 385.89 g/mol . Always confirm the specific form of **CGP-74514** provided by the supplier and use the corresponding molecular weight for calculations. Batch-specific molecular weights may vary due to hydration.[1]

Mechanism of Action: CDK1 Inhibition

CGP-74514 selectively inhibits CDK1, a serine/threonine kinase that, in complex with Cyclin B, forms the M-phase promoting factor (MPF). MPF is essential for the G2/M transition and the execution of mitosis. By inhibiting CDK1, **CGP-74514** arrests the cell cycle at the G2/M phase, which can ultimately lead to apoptosis in cancer cells. The reported IC50 value for CDK1 inhibition is 25 nM.[1][2]

Inhibition of CDK1 by **CGP-74514** leading to G2/M cell cycle arrest and apoptosis.

Experimental Protocols

Materials

- **CGP-74514** dihydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile

- Deionized sterile water
- Sterile polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block, ultrasonic bath

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol is for preparing 1 mL of a 10 mM stock solution of **CGP-74514** dihydrochloride.

Workflow Diagram:

Workflow for preparing a 10 mM **CGP-74514** stock solution in DMSO.

Step-by-Step Procedure:

- Calculate the required mass:
 - For a 10 mM solution (0.010 mol/L) in 1 mL (0.001 L):
 - Moles = 0.010 mol/L * 0.001 L = 0.00001 mol
 - Mass = Moles * Molecular Weight = 0.00001 mol * 458.82 g/mol = 0.0045882 g = 4.59 mg
- Weigh the compound: Carefully weigh out 4.59 mg of **CGP-74514** dihydrochloride powder and place it in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous, sterile DMSO to the tube.
- Dissolve: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. To aid dissolution, you can gently warm the solution to 37°C or use an ultrasonic bath for a short period.
- Aliquot: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.

- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol for Preparing a 10 mM Aqueous Stock Solution

This protocol is for preparing 1 mL of a 10 mM stock solution of **CGP-74514** dihydrochloride in water.

Step-by-Step Procedure:

- **Weigh the compound:** Weigh out 4.59 mg of **CGP-74514** dihydrochloride powder and place it in a sterile microcentrifuge tube.
- **Add solvent:** Add 1 mL of sterile deionized water to the tube.
- **Dissolve:** Close the tube tightly and vortex thoroughly. As with DMSO, gentle warming or sonication can aid dissolution if necessary.
- **Aliquot and Store:** Aliquot and store the solution as described in the DMSO protocol (section 3.2, steps 5 and 6).

Important Considerations

- **Safety:** Always handle chemical compounds in a laboratory setting with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- **Hygroscopicity:** **CGP-74514** dihydrochloride may be hygroscopic. Store the powder in a desiccator at room temperature.^{[1][2]}
- **Solution Stability:** It is recommended to prepare fresh solutions. If storage is necessary, follow the recommended temperatures and durations to minimize degradation. Avoid repeated freeze-thaw cycles.
- **Working Dilutions:** Prepare working dilutions from the stock solution immediately before use in your experimental buffer or cell culture medium. The final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced artifacts.

Molarity Calculation Table

The following table provides the required volume of solvent to prepare stock solutions of different molarities from 1 mg of **CGP-74514** dihydrochloride (MW = 458.82 g/mol).

Table 2: Solvent Volumes for Preparing Stock Solutions from 1 mg of **CGP-74514** dihydrochloride

Desired Concentration	Volume of Solvent to Add
100 mM	21.80 μ L
50 mM	43.59 μ L
10 mM	217.95 μ L
5 mM	435.90 μ L
1 mM	2.18 mL

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CGP 74514 dihydrochloride | CDK1 Subfamily | Bio-Techne [bio-techne.com]
- 2. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Application Notes and Protocols for CGP-74514 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663164#how-to-dissolve-and-prepare-cgp-74514-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com